

# Solubility of Formamidinium Iodide in DMF and DMSO: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Formamidinium iodide*

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This technical guide provides an in-depth overview of the solubility of **formamidinium iodide** (FAI) in two common aprotic polar solvents: N,N-dimethylformamide (DMF) and dimethyl sulfoxide (DMSO). While widely cited as a highly soluble salt in these solvents, specific quantitative solubility data is not readily available in the reviewed literature. This guide summarizes the current understanding, provides a detailed experimental protocol for determining the precise solubility, and presents a logical workflow for this experimental process.

## Data Presentation: Quantitative Solubility of Formamidinium Iodide

**Formamidinium iodide** is qualitatively described as having high solubility in both DMF and DMSO.[1][2][3] This property is fundamental to its widespread use as a precursor in the fabrication of perovskite-based optoelectronic devices.[2][4] However, specific quantitative values for the solubility of pure **formamidinium iodide** in neat DMF and DMSO are not extensively reported in publicly available scientific literature. The majority of studies focus on the formulation of perovskite precursor solutions, which often involve co-solutes (e.g., lead iodide) and mixed solvent systems.

Solvent	Chemical Formula	Molar Mass ( g/mol )	Reported Solubility of Formamidine Iodide
N,N-Dimethylformamide (DMF)	C <sub>3</sub> H <sub>7</sub> NO	73.09	Data not readily available in cited literature. Qualitatively described as highly soluble.
Dimethyl Sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	78.13	Data not readily available in cited literature. Qualitatively described as highly soluble.

Note: The lack of specific values in the literature highlights a research gap. The experimental protocol provided in the following section outlines a robust method for determining these values.

## Experimental Protocols: Determining the Solubility of Formamidine Iodide

The following is a detailed methodology for the experimental determination of the solubility of **formamidine iodide** in DMF and DMSO. This protocol is based on the widely accepted "shake-flask" or saturation equilibrium method.

### 1. Materials and Equipment:

- Solute: High-purity (>99.5%) **formamidine iodide** (FAI).
- Solvents: Anhydrous N,N-dimethylformamide (DMF) and anhydrous dimethyl sulfoxide (DMSO).
- Apparatus:
  - Analytical balance (accurate to at least 0.1 mg).

- Temperature-controlled orbital shaker or magnetic stirrer with a hot plate.
- Thermostatic bath.
- Calibrated thermometer.
- Glass vials or flasks with airtight seals (e.g., screw caps with PTFE septa).
- Volumetric flasks and pipettes.
- Syringe filters (PTFE, 0.2  $\mu\text{m}$  pore size).
- Syringes.
- Drying oven.
- Inert atmosphere glovebox (optional, but recommended for hygroscopic materials).

## 2. Experimental Procedure:

### a. Preparation of Saturated Solution:

- Accurately weigh an excess amount of **formamidine iodide** and add it to a known volume or mass of the solvent (DMF or DMSO) in a sealed glass vial. The presence of undissolved solid FAI at the end of the equilibration period is crucial to ensure saturation.
- Place the sealed vial in a thermostatic bath set to the desired temperature (e.g., 25 °C).
- Agitate the mixture using an orbital shaker or magnetic stirrer at a constant speed. The agitation should be vigorous enough to keep the solid suspended but not so vigorous as to cause splashing.
- Allow the mixture to equilibrate for a sufficient period to ensure that the solution is saturated. This can range from 24 to 72 hours. It is advisable to perform preliminary experiments to determine the minimum time required to reach equilibrium, which is indicated by a constant concentration of the solute over time.

### b. Sample Collection and Analysis:

- Once equilibrium is reached, cease agitation and allow the excess solid to settle at the bottom of the vial for a period, while maintaining the constant temperature.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed syringe to prevent premature crystallization.
- Immediately filter the collected supernatant through a 0.2  $\mu\text{m}$  syringe filter into a pre-weighed, clean, and dry volumetric flask. This step is critical to remove any undissolved microcrystals.
- Accurately weigh the volumetric flask containing the filtered saturated solution to determine the mass of the solution.
- Dilute the saturated solution with a suitable solvent to a concentration that is within the linear range of the analytical method to be used.
- Determine the concentration of **formamidinium iodide** in the diluted solution using a suitable analytical technique, such as UV-Vis spectroscopy, high-performance liquid chromatography (HPLC), or nuclear magnetic resonance (NMR) spectroscopy. A calibration curve with standards of known FAI concentrations must be prepared for the chosen analytical method.

c. Calculation of Solubility:

- From the concentration of the diluted solution and the dilution factor, calculate the concentration of the original saturated solution.
- Express the solubility in desired units, such as grams per 100 mL of solvent ( g/100 mL) or moles per liter (mol/L).

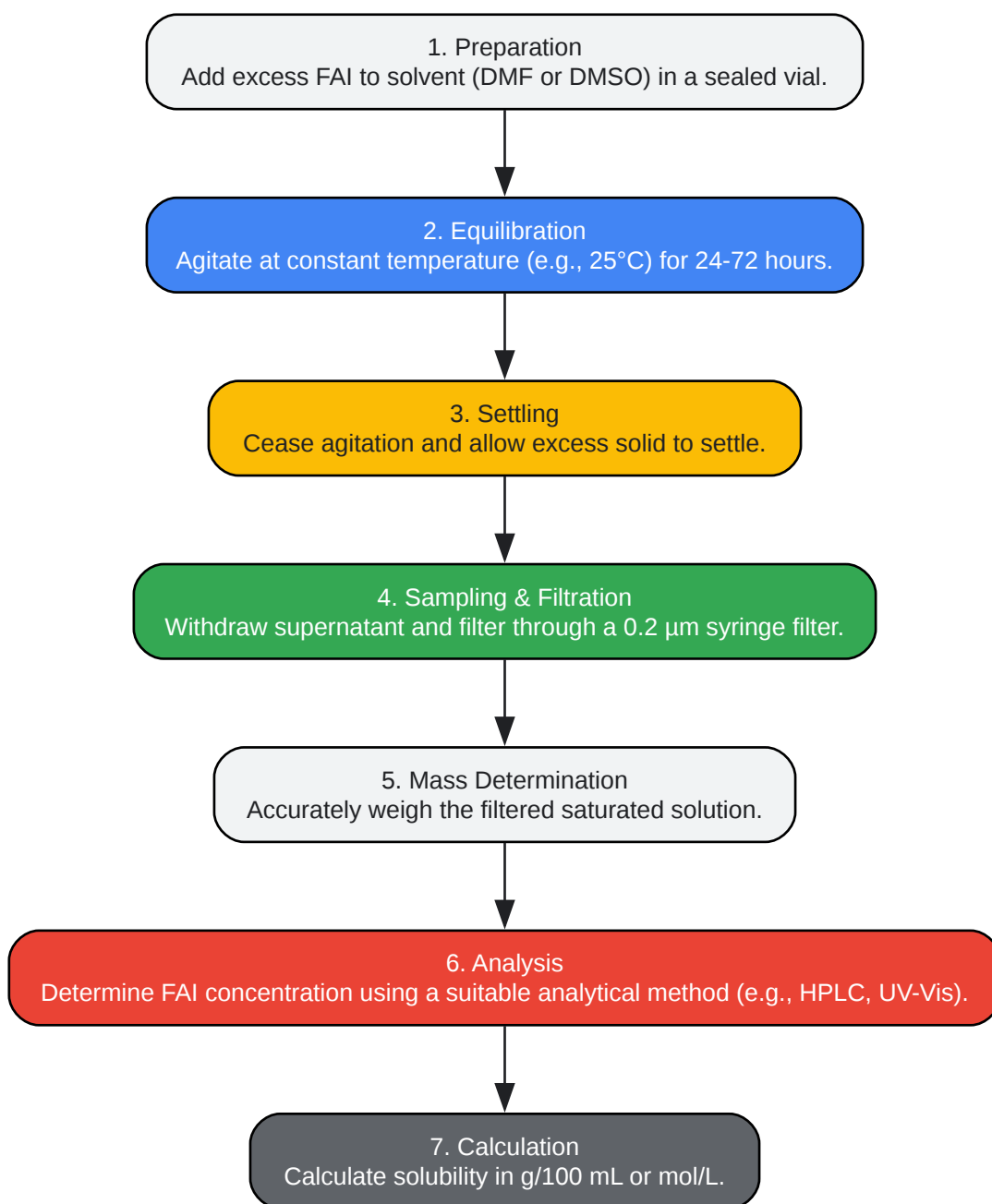
3. Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Work in a well-ventilated fume hood, as DMF and DMSO are volatile organic compounds.

- Consult the Safety Data Sheets (SDS) for **formamidinium iodide**, DMF, and DMSO before starting the experiment.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **formamidinium iodide** solubility.



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Caption: Experimental workflow for determining the solubility of **formamidine iodide**.

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## References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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